

Safe Disposal of Ethyl (E)-2-hexenoate: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Ethyl (E)-2-hexenoate**

Cat. No.: **B075292**

[Get Quote](#)

This guide provides essential safety and logistical information for the proper disposal of **Ethyl (E)-2-hexenoate**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance.

Key Safety and Hazard Information

Ethyl (E)-2-hexenoate is classified as a flammable liquid and vapor.[1][2] It is crucial to handle this chemical in a well-ventilated area and away from heat, sparks, open flames, and other ignition sources.[1][2] Personal protective equipment, including gloves, and eye/face protection, should be worn when handling this substance.[1][3]

Quantitative Data for Ethyl (E)-2-hexenoate

For easy reference, the following table summarizes the key quantitative data for **Ethyl (E)-2-hexenoate**.

Property	Value	Source
CAS Number	27829-72-7	[1] [4]
Molecular Formula	C8H14O2	[5]
Molecular Weight	142.19 g/mol (approx.)	
Appearance	Liquid	[1]
Classification	Flammable Liquid, Category 3	[1] [2]
Signal Word	Warning	[1]
Hazard Statements	H226: Flammable liquid and vapor	[2] [5]

Step-by-Step Disposal Protocol

The proper disposal of **Ethyl (E)-2-hexenoate** must be conducted in a manner that ensures safety and complies with all relevant regulations.

Immediate Actions for Spills

- Ensure Safety: Immediately remove all sources of ignition from the spill area, including sparks, open flames, and hot surfaces.[\[1\]](#)[\[3\]](#) Use only non-sparking tools and explosion-proof equipment during cleanup.[\[1\]](#)[\[3\]](#)
- Ventilate the Area: Ensure the area is well-ventilated to disperse flammable vapors.[\[1\]](#)[\[6\]](#)
- Personal Protection: Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, and a lab coat. For larger spills, a self-contained breathing apparatus may be necessary.[\[1\]](#)[\[6\]](#)
- Containment: Prevent the spill from spreading and from entering drains or public waters.[\[6\]](#)

Cleanup and Collection

- Absorb the Spill: For small spills, use an inert absorbent material such as sand, silica gel, or a universal binder to soak up the liquid.[\[3\]](#)[\[6\]](#)

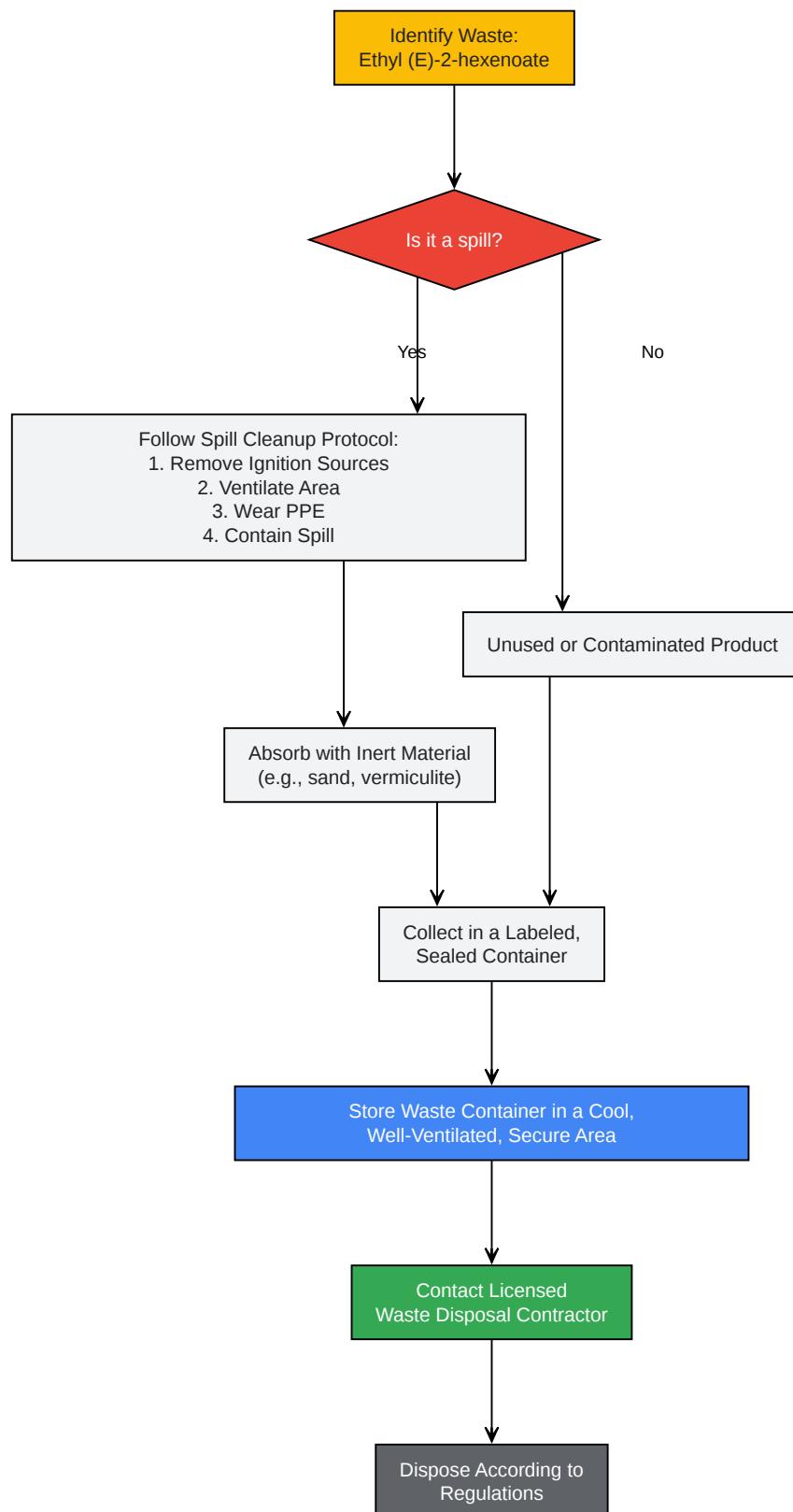
- Collect the Waste: Carefully collect the absorbed material and place it into a suitable, labeled, and closed container for disposal.[3]
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent and then wash with soap and water.

Final Disposal

- Waste Classification: The waste is considered hazardous due to its flammability.
- Storage: Store the sealed waste container in a cool, well-ventilated place, away from ignition sources, pending disposal.[1][2]
- Professional Disposal: Dispose of the contents and the container in accordance with local, state, and federal regulations. This must be done through an approved and licensed waste disposal plant or collector.[1][2][6] Do not dispose of this chemical down the drain.[3]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Ethyl (E)-2-hexenoate**.



[Click to download full resolution via product page](#)

Caption: Disposal decision workflow for **Ethyl (E)-2-hexenoate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. Ethyl (E)-hex-2-enoate - Safety Data Sheet [chemicalbook.com]
- 5. Ethyl trans-2-hexenoate | C8H14O2 | CID 5364778 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. synerzine.com [synerzine.com]
- To cite this document: BenchChem. [Safe Disposal of Ethyl (E)-2-hexenoate: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b075292#ethyl-e-2-hexenoate-proper-disposal-procedures>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com